

Cobalt(II) tetrafluoroborate hexahydrate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Cobalt(II) tetrafluoroborate
hexahydrate*

Cat. No.: *B102891*

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Cobalt(II) Tetrafluoroborate Hexahydrate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data and handling precautions for **Cobalt(II) tetrafluoroborate hexahydrate**. The information is intended to support safe laboratory practices and ensure the well-being of personnel working with this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Cobalt(II) tetrafluoroborate hexahydrate** is presented in the table below. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Reference
Chemical Formula	B ₂ CoF ₈ H ₁₂ O ₆	[1][2][3]
Molecular Weight	340.63 g/mol	[1][2][3]
Appearance	Red-orange to brown crystals or powder	
Purity	≥96-99%	[3]
CAS Number	15684-35-2	[1][2][3]
Storage	Store at room temperature in a dry, cool, and well-ventilated area.	[2]

Hazard Identification and Classification

Cobalt(II) tetrafluoroborate hexahydrate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] It is crucial to understand these hazards to implement appropriate safety measures.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

GHS Hazard Pictograms and Meanings

The following diagram illustrates the GHS pictograms associated with **Cobalt(II) tetrafluoroborate hexahydrate** and their corresponding hazard indications.

Caption: GHS Pictograms for **Cobalt(II) tetrafluoroborate hexahydrate**.

Experimental Protocols for Toxicity Assessment

While specific acute toxicity studies for **Cobalt(II) tetrafluoroborate hexahydrate** are not readily available in the public domain, the "Acute Toxicity, Category 4" classification indicates that its toxicity has been determined through standardized experimental protocols. The following methodologies, based on OECD guidelines, represent the likely approach for such an assessment.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or survival) determines the dosage for the next step. The goal is to classify the substance into a specific toxicity class rather than determining a precise LD50 value.
- Animal Model: Typically, young adult female rats are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - A single dose of the substance is administered by gavage.
 - The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - Based on the number of mortalities within a specified period, the next step may involve dosing at a higher or lower fixed dose level.

Acute Dermal Toxicity - OECD Guideline 402

This guideline outlines the procedure for assessing acute toxicity via skin contact.

- Principle: A single dose of the substance is applied to the skin of several experimental animals.
- Animal Model: Albino rabbits or rats are commonly used.
- Procedure:
 - The fur is clipped from the dorsal area of the trunk of the test animals.
 - The test substance is applied uniformly over an area of at least 10% of the body surface area.
 - The treated area is covered with a porous gauze dressing for 24 hours.
 - After the exposure period, the residual test substance is removed.
 - Animals are observed for mortality and signs of toxicity for 14 days.

Acute Inhalation Toxicity - OECD Guideline 403

This method is used to determine the health hazards of short-term exposure to an airborne substance.

- Principle: Animals are exposed to the substance, typically as a dust or aerosol, in a whole-body or nose-only inhalation chamber for a defined period (usually 4 hours).
- Animal Model: Rats are the preferred species.
- Procedure:
 - The test substance is dispersed in the air of an exposure chamber at a specific concentration.
 - Animals are exposed to the test atmosphere for a fixed duration.

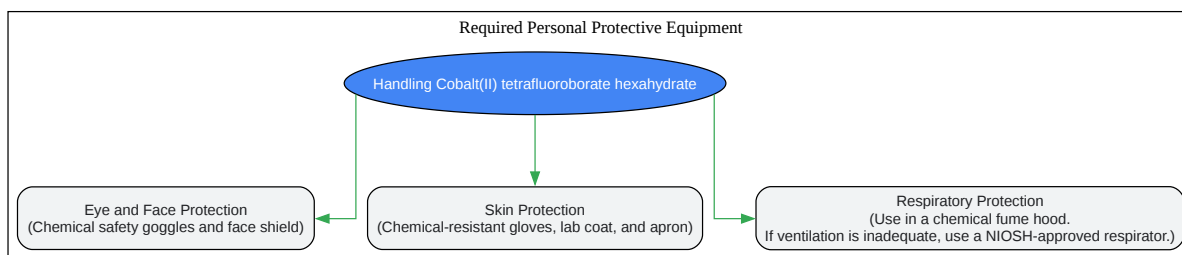
- Multiple concentration groups are typically used to determine a concentration-response relationship.
- Animals are observed for signs of toxicity and mortality during and after exposure for at least 14 days.

Handling Precautions and Personal Protective Equipment (PPE)

Due to the hazardous nature of **Cobalt(II) tetrafluoroborate hexahydrate**, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE)

The following diagram outlines the necessary PPE for handling this substance.



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Caption: Required PPE for handling **Cobalt(II) tetrafluoroborate hexahydrate**.

Safe Handling Practices:

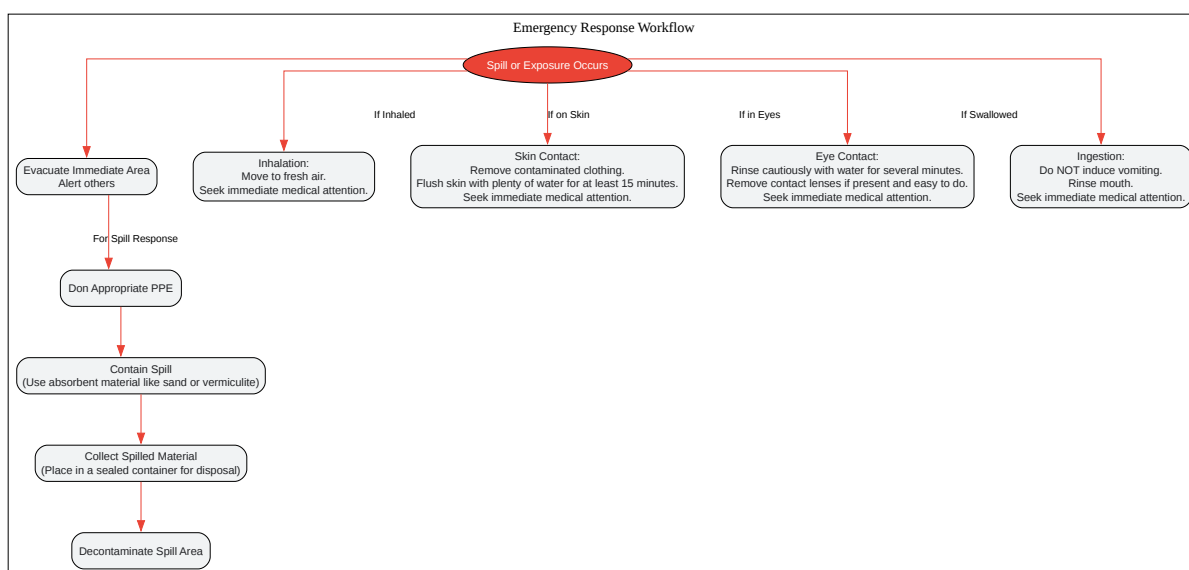
- Ventilation: Always handle this substance in a well-ventilated area, preferably within a certified chemical fume hood.

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.
- **Do Not Ingest or Inhale:** Avoid breathing dust, fumes, or mists. Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- **Hygiene:** Wash hands thoroughly after handling. Remove contaminated clothing and wash it before reuse.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and bases.

Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical. The following workflow provides a logical sequence of steps for emergency response.

Emergency Response Workflow for Spills and Exposure



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Caption: Emergency response workflow for spills and exposure incidents.

Disposal Considerations

Dispose of **Cobalt(II) tetrafluoroborate hexahydrate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow this chemical to enter the environment.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) for this product before use and ensure that all personnel are adequately trained in its safe handling.

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References

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